

The Discovery and Synthesis of para-Aminoblebbistatin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Para-aminoblebbistatin*

Cat. No.: *B8089293*

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A highly soluble, photostable, and non-cytotoxic myosin II inhibitor, **para-aminoblebbistatin**, has emerged as a superior molecular tool for investigating the intricate roles of actomyosin contractility in cellular and developmental processes. This guide provides an in-depth overview of its discovery, a detailed protocol for its synthesis, and its application in biological research, tailored for researchers, scientists, and drug development professionals.

Discovered as a derivative of the widely used myosin II inhibitor blebbistatin, **para-aminoblebbistatin** overcomes several of its predecessor's limitations, including poor water solubility, phototoxicity, and cytotoxicity.[1][2] These improved properties make it an ideal reagent for a wide range of applications, particularly in live-cell imaging and in vivo studies.[1][3]

Physicochemical and Pharmacological Properties

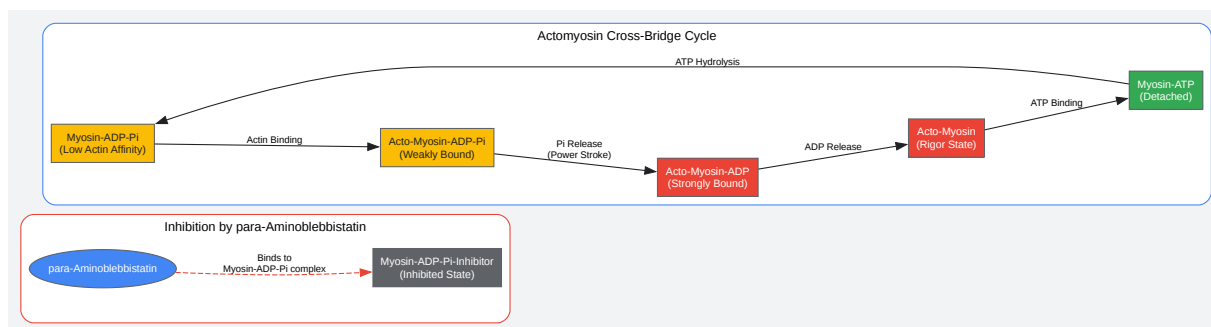
para-Aminoblebbistatin exhibits significantly improved physicochemical properties compared to blebbistatin, most notably its enhanced water solubility. This allows for the preparation of higher concentration stock solutions and reduces the likelihood of precipitation in aqueous experimental buffers.[1] Furthermore, its photostability and lack of cytotoxicity under blue light irradiation make it a more reliable tool for fluorescence microscopy studies.[1][4]

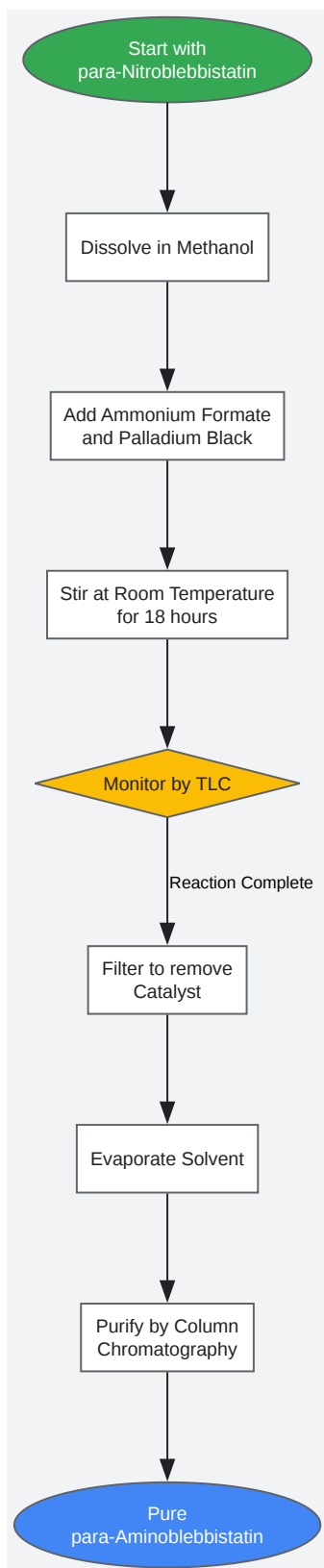
Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₇ N ₃ O ₂	[5]
Molecular Weight	307.4 g/mol	[5]
Appearance	Crystalline solid	[5]
Water Solubility	~440 µM	[1]
Solubility in DMSO	~12.5 mg/mL	[5]
Solubility in DMF	~20 mg/mL	[5]
Purity	≥95%	[5]
Storage	-20°C	[5]

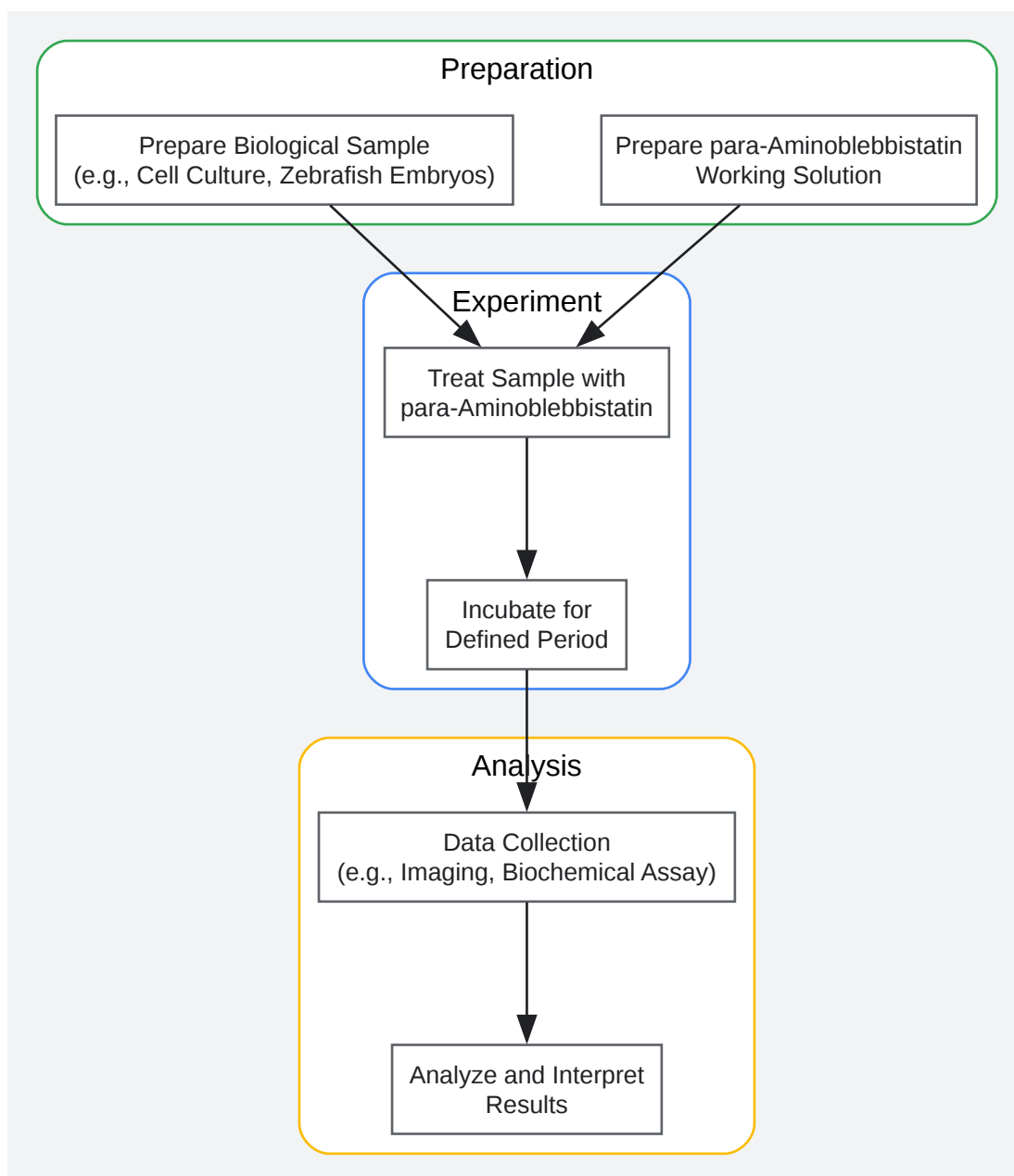
Target	IC ₅₀	Reference
Rabbit Skeletal Muscle Myosin S1	1.3 µM	[6]
Dictyostelium discoideum Myosin II Motor Domain	6.6 µM	[6]
HeLa Cell Proliferation (72 h)	17.8 µM	[6]

Mechanism of Action: Inhibition of the Actomyosin Contractile Cycle

para-Aminoblebbistatin, like its parent compound, functions as a specific inhibitor of non-muscle myosin II ATPase activity.[6] It binds to a pocket on the myosin head, stabilizing the myosin-ADP-Pi complex and preventing the power stroke that drives actin filament sliding.[7] This leads to a relaxation of the actomyosin network, impacting a multitude of cellular processes such as cell migration, cytokinesis, and intracellular transport.







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